

Application Notes and Protocols for In vivo Administration of SC-19220

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Compound of Interest

Compound Name: SC-19220

Cat. No.: B1680854

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Abstract

SC-19220 is a selective antagonist of the Prostaglandin E2 (PGE2) receptor subtype 1 (EP1). Its application in preclinical research is pivotal for investigating the roles of the PGE2/EP1 signaling axis in various physiological and pathological processes, including inflammation, pain, and cancer. These application notes provide a comprehensive overview of the in vivo dosage and administration of **SC-19220** in various animal models, based on published literature. Detailed protocols for administration and relevant signaling pathways are also presented to facilitate experimental design and execution.

Data Presentation

The following tables summarize the quantitative data for the in vivo administration of **SC-19220** across different species and experimental contexts.

Table 1: In Vivo Dosage and Administration of **SC-19220** in Rats

Indication	Strain	Dosage	Administration Route	Vehicle	Reference
IL-1 β -induced Fever	Wistar	100 μ g/rat	Intracerebroventricular (LCV)	Not Specified	[1]
Micturition Reflex	Not Specified	5-20 mg/kg	Intravenous (i.v.)	Not Specified	

Table 2: In Vivo Dosage and Administration of **SC-19220** in Cats

Indication	Strain	Dosage	Administration Route	Vehicle	Reference
Body Temperature Regulation	Not Specified	3-9 mg/kg	Intravenous (i.v.)	Not Specified	

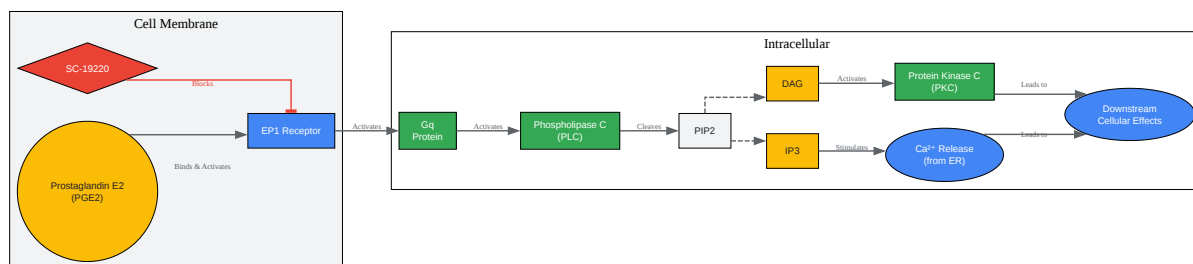
Table 3: In Vivo Administration of **SC-19220** in Mice

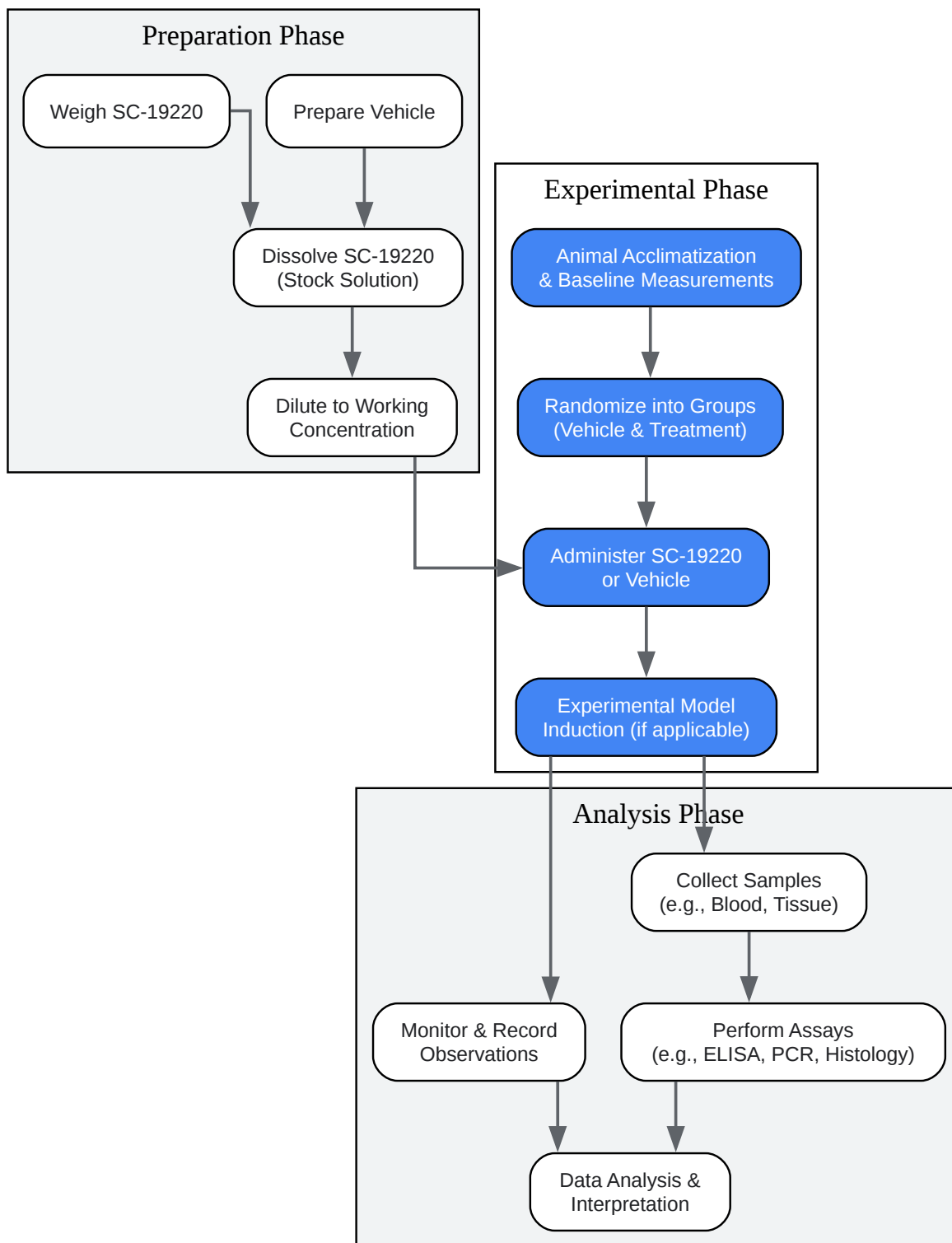
Indication	Strain	Dosage	Administration Route	Vehicle	Reference
Burn Sepsis	Not Specified	Not Specified	Not Specified	Not Specified	[2]

Note: Specific dosage and administration route for the murine burn sepsis model were not detailed in the cited literature.

Signaling Pathway

SC-19220 functions as a competitive antagonist of the EP1 receptor, a G-protein coupled receptor (GPCR). The binding of the endogenous ligand, prostaglandin E2 (PGE2), to the EP1 receptor typically initiates a signaling cascade that results in an increase in intracellular calcium concentration. By blocking this interaction, **SC-19220** inhibits these downstream effects.





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References

- 1. Prostaglandin E2 receptor antagonist (SC-19220) treatment restores the balance to bone marrow myelopoiesis after burn sepsis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. SC-19220, antagonist of prostaglandin E2 receptor EP1, inhibits osteoclastogenesis by RANKL - PubMed [pubmed.ncbi.nlm.nih.gov]
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